

what is the chemical structure of thioformic acid

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An In-depth Technical Guide to the Chemical Structure of Thioformic Acid

Introduction

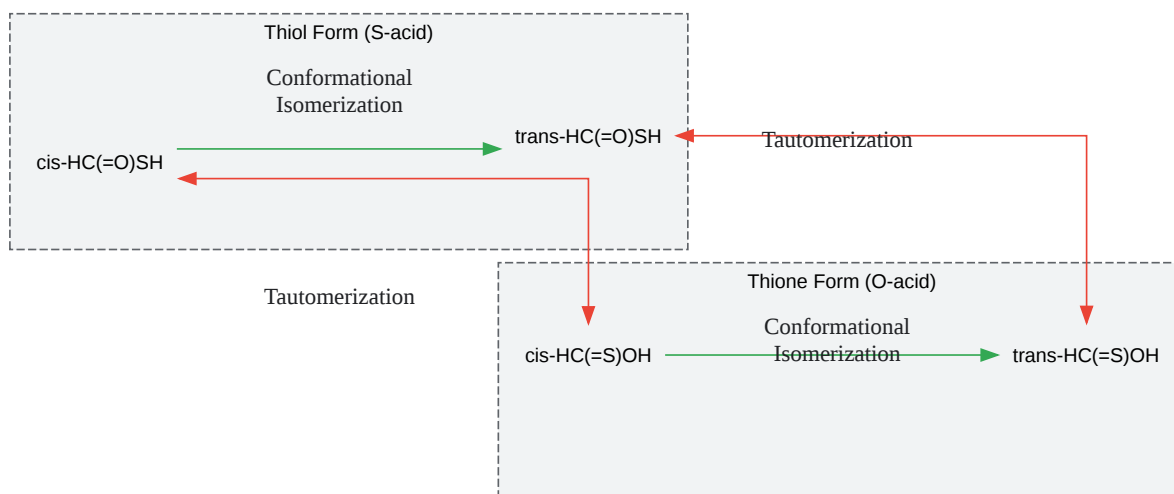
Thioformic acid (CH_2OS) is the simplest thiocarboxylic acid and a sulfur analog of formic acid. [1][2] As a fundamental organosulfur compound, its structural and electronic properties provide a crucial foundation for understanding more complex thiocarboxylic acids and thioesters, which are significant in organic synthesis and biochemistry.[3][4] Thioformic acid has also been identified in interstellar environments, sparking interest in its formation pathways and role in astrochemistry.[5] This guide provides a detailed examination of the chemical structure of thioformic acid, including its isomerism, geometric parameters, and relevant experimental methodologies for its study.

Tautomerism and Conformational Isomerism

Like other thiocarboxylic acids, thioformic acid exhibits tautomerism, existing in two primary forms: a thiol form (S-acid) and a thione form (O-acid). Furthermore, rotation around the C-S or C-O single bond leads to the existence of cis and trans conformers for each tautomer.

- Thiol Form (Carbothioic S-acid): $\text{HC}(=\text{O})\text{SH}$
- Thione Form (Carbothioic O-acid): $\text{HC}(=\text{S})\text{OH}$

The thiol form is generally the more stable and common tautomer. Computational studies have established the relative stability of the four isomers, with the s-cis thiol conformer being the most stable.



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Caption: Tautomeric and conformational isomers of thioformic acid.

Molecular Geometry and Quantitative Data

The geometric parameters of thioformic acid's conformers have been determined through ab initio calculations. These calculations provide precise data on bond lengths and angles, which are fundamental to understanding the molecule's reactivity and spectroscopic properties.

Bond Lengths

The tables below summarize the calculated bond lengths for the cis and trans conformers of both the thiol and thione tautomers.

Table 1: Bond Lengths (Å) for Thiol Tautomer HC(=O)SH

Bond	cis-conformer	trans-conformer
C=O	1.203	1.205
C-S	1.771	1.768
S-H	1.335	1.354
C-H	1.104	1.104

Data sourced from ab initio calculations.

Table 2: Bond Lengths (Å) for Thione Tautomer HC(=S)OH

Bond	cis-conformer	trans-conformer
C=S	1.623	1.619
C-O	1.348	1.351
O-H	0.960	0.959
C-H	1.102	1.102

Data sourced from 6-31G* calculations.*

Bond Angles

The bond angles define the spatial arrangement of the atoms within the molecule.

Table 3: Bond Angles (°) for Thiol Tautomer HC(=O)SH

Angle	cis-conformer	trans-conformer
O=C-S	122.5	125.9
H-S-C	94.9	92.5
H-C-S	114.4	111.0

Data sourced from ab initio calculations.

Table 4: Bond Angles (°) for Thione Tautomer HC(=S)OH

Angle	cis-conformer	trans-conformer
S=C-O	125.7	126.6
H-O-C	109.2	105.7
H-C-O	110.1	111.4

Data sourced from 6-31G* calculations.*

Relative Stabilities

The relative energies of the conformers determine their population at equilibrium. The s-cis thiol form is the global minimum, i.e., the most stable isomer.

Table 5: Relative Stabilities of Thioformic Acid Isomers

Isomer	Relative Energy (kJ/mol)
s-cis thiol	0.0
s-trans thiol	2.77
s-cis thione	13.0
s-trans thione	40.2

Data from 6-31G* calculations.*

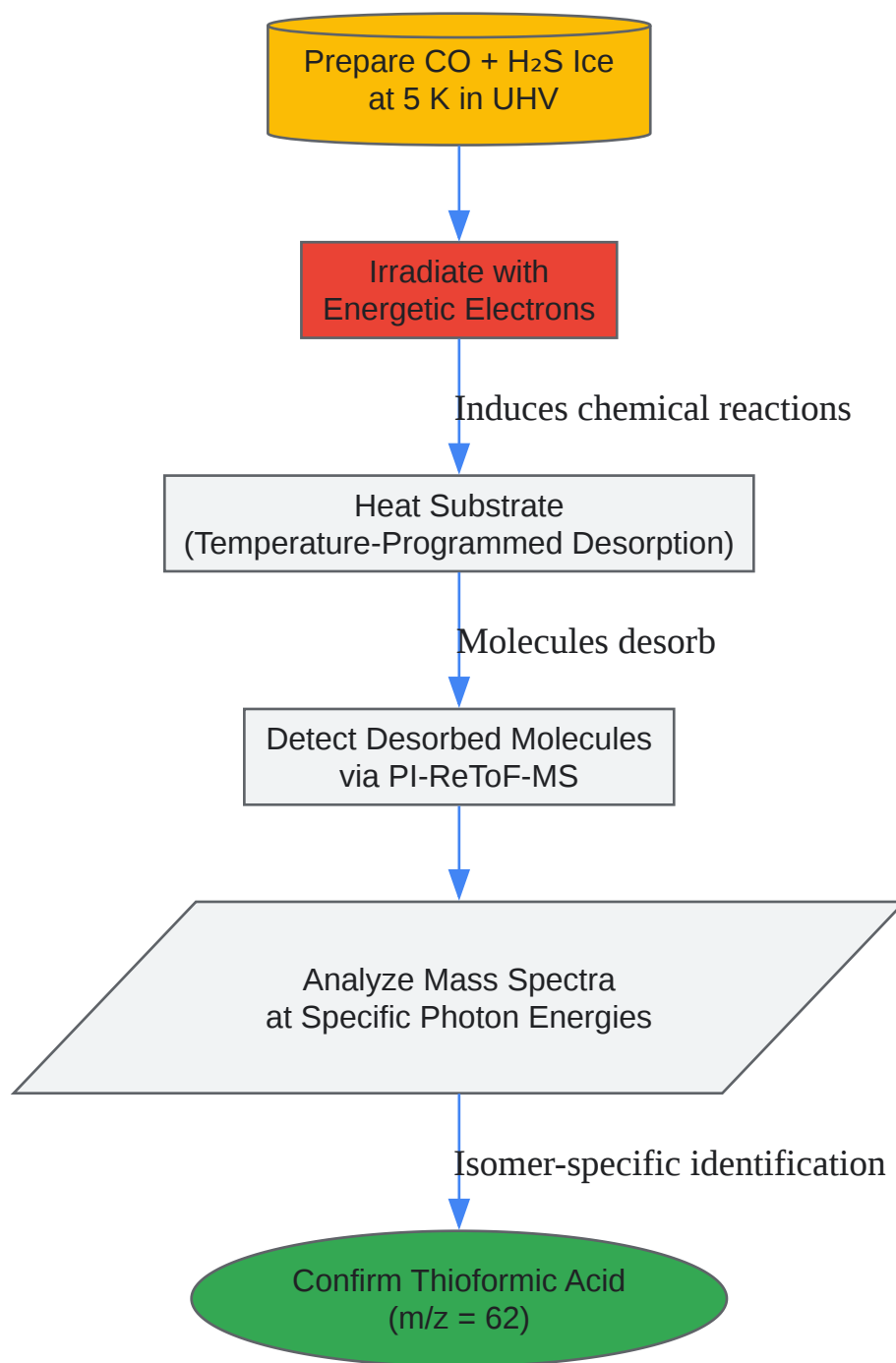
Experimental Protocols

Synthesis of Thioformic Acid in Interstellar Ice Analogues

A key experimental protocol has demonstrated the formation of thioformic acid under conditions mimicking interstellar space, providing insight into cosmic sulfur chemistry.

Methodology:

- **Ice Mixture Preparation:** A binary ice mixture of carbon monoxide (CO) and hydrogen sulfide (H₂S) is deposited onto a cold substrate (e.g., silver) maintained at approximately 5 K in an ultra-high vacuum chamber.
- **Irradiation:** The ice is irradiated with energetic electrons (e.g., 5 keV) to simulate secondary electrons generated by galactic cosmic rays. This process initiates chemical reactions within the ice mantle.
- **Temperature-Programmed Desorption (TPD):** The substrate is slowly heated at a linear rate (e.g., 0.5 K/min). As the temperature increases, molecules desorb from the surface according to their volatility.
- **Detection and Identification:** The desorbed molecules are detected in the gas phase using single-photon ionization reflectron time-of-flight mass spectrometry (PI-ReToF-MS).
- **Isomer Specificity:** By tuning the photon energy of the ionizing laser to a value just above the ionization energy of thioformic acid (10.48-10.58 eV) but below that of other potential isomers, researchers can selectively detect and confirm the presence of thioformic acid.



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Caption: Experimental workflow for the synthesis and detection of thioformic acid.

General Laboratory Synthesis

While thioformic acid itself is unstable, general methods for synthesizing thiocarboxylic acids can be applied. A common approach involves the reaction of an acyl chloride with a sulfur

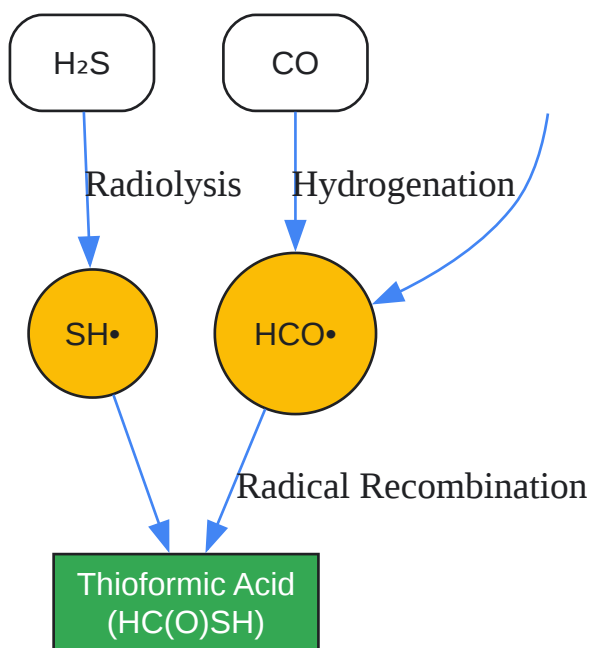
nucleophile.

Methodology:

- Formyl chloride (the acyl chloride of formic acid) is reacted with a hydrosulfide salt, such as potassium hydrosulfide (KSH).
- The reaction is typically carried out in an inert solvent under anhydrous conditions to prevent hydrolysis of the acyl chloride.
- The thiocarboxylate salt is formed, which can then be protonated with a mild acid to yield the thioformic acid.

Proposed Formation Pathway in the Interstellar Medium

The formation of thioformic acid in interstellar ices is proposed to occur through radical-radical recombination reactions initiated by the radiolysis of H_2S and the hydrogenation of CO .



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Caption: Proposed pathway for thioformic acid formation in interstellar ices.

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